

An In-Depth Technical Guide to the Stereoisomers of Elemol

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Compound of Interest

Compound Name: *Elemol*

Cat. No.: *B1671167*

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Introduction

Elemol, a naturally occurring sesquiterpenoid alcohol with the molecular formula $C_{15}H_{26}O$, is a constituent of various essential oils and is recognized for its fragrance and potential biological activities. The structure of **elemol** contains three chiral centers, giving rise to a total of eight possible stereoisomers (2^3). These stereoisomers, comprising enantiomeric pairs and diastereomers, can exhibit distinct physical, chemical, and biological properties. Understanding the unique characteristics of each stereoisomer is crucial for applications in fragrance chemistry, pharmacology, and drug development, as stereochemistry often dictates biological activity and sensory perception.

This technical guide provides a comprehensive overview of the stereoisomers of **elemol**, including their structural configurations, physicochemical properties, and analytical separation methods. It also explores the stereospecific biological activities and associated signaling pathways where data is available, offering a valuable resource for researchers in the field.

Stereochemistry of Elemol

The structure of **elemol** possesses three stereogenic centers, located at carbons 1, 2, and 6 of the cyclohexane ring (based on IUPAC numbering for the parent ring). The Cahn-Ingold-Prelog (CIP) priority rules are used to assign the absolute configuration (R or S) to each of these chiral

centers. Due to the presence of three chiral centers, there are $2^3 = 8$ possible stereoisomers of **elemol**. These consist of four pairs of enantiomers.

The IUPAC name for one of the naturally occurring isomers, often referred to as α -**elemol**, is (1R,2S,6S)-2-(2-hydroxypropan-2-yl)-1-methyl-1-vinyl-4-(prop-1-en-2-yl)cyclohexane. The eight stereoisomers of **elemol** can be systematically named by varying the configurations at these three centers.

Diagram of **Elemol**'s Chiral Centers

Elemol Structure

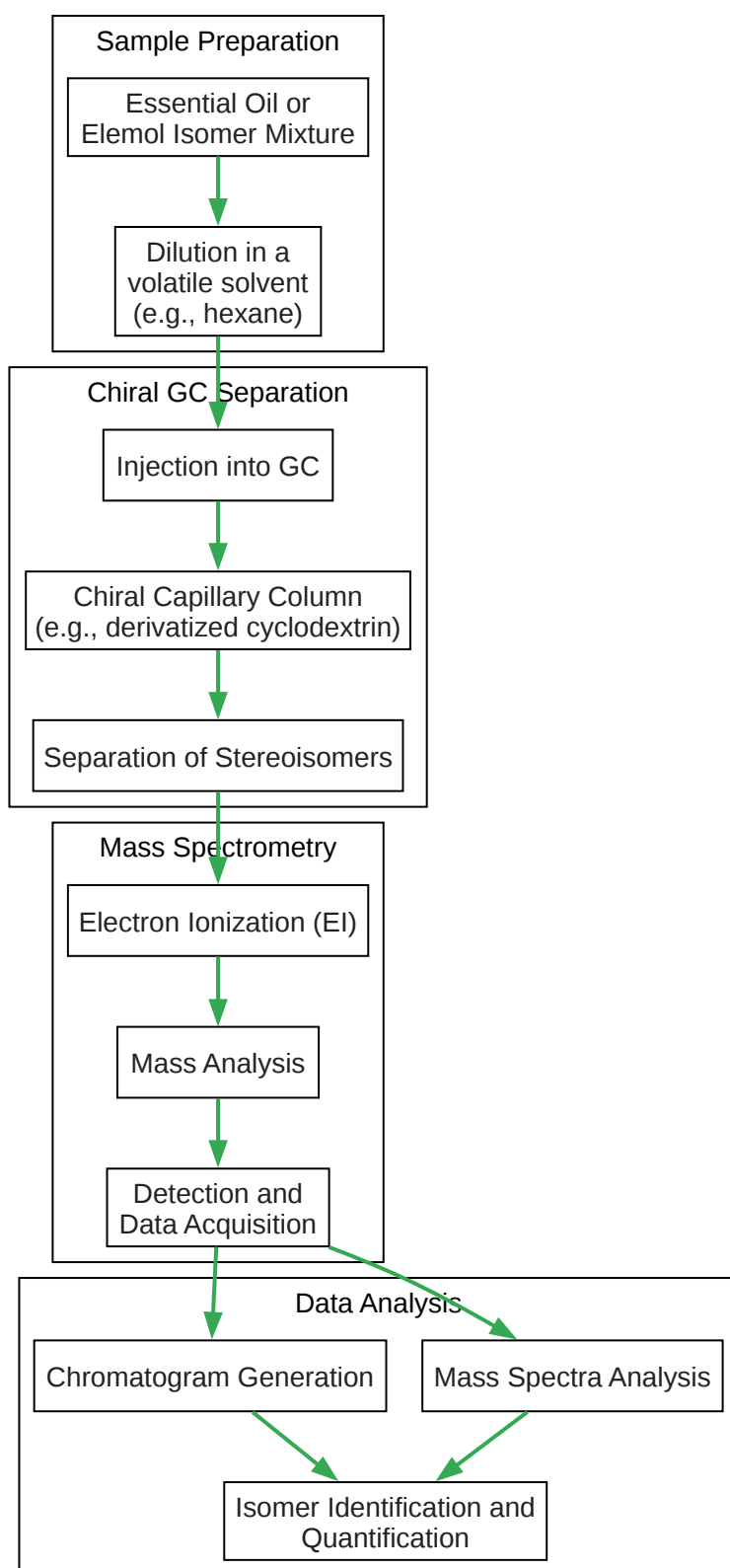
elemol_img

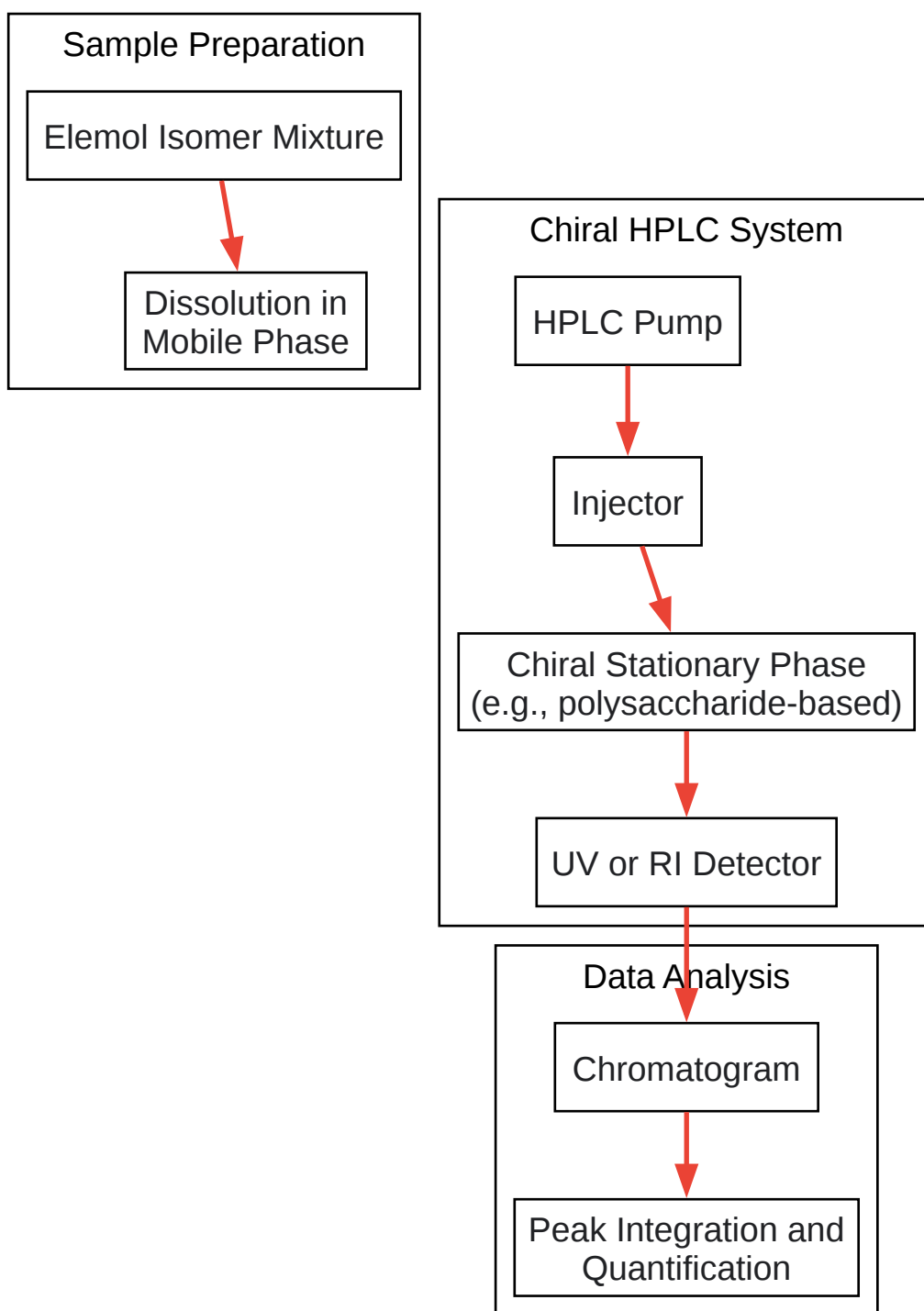
Chiral Centers

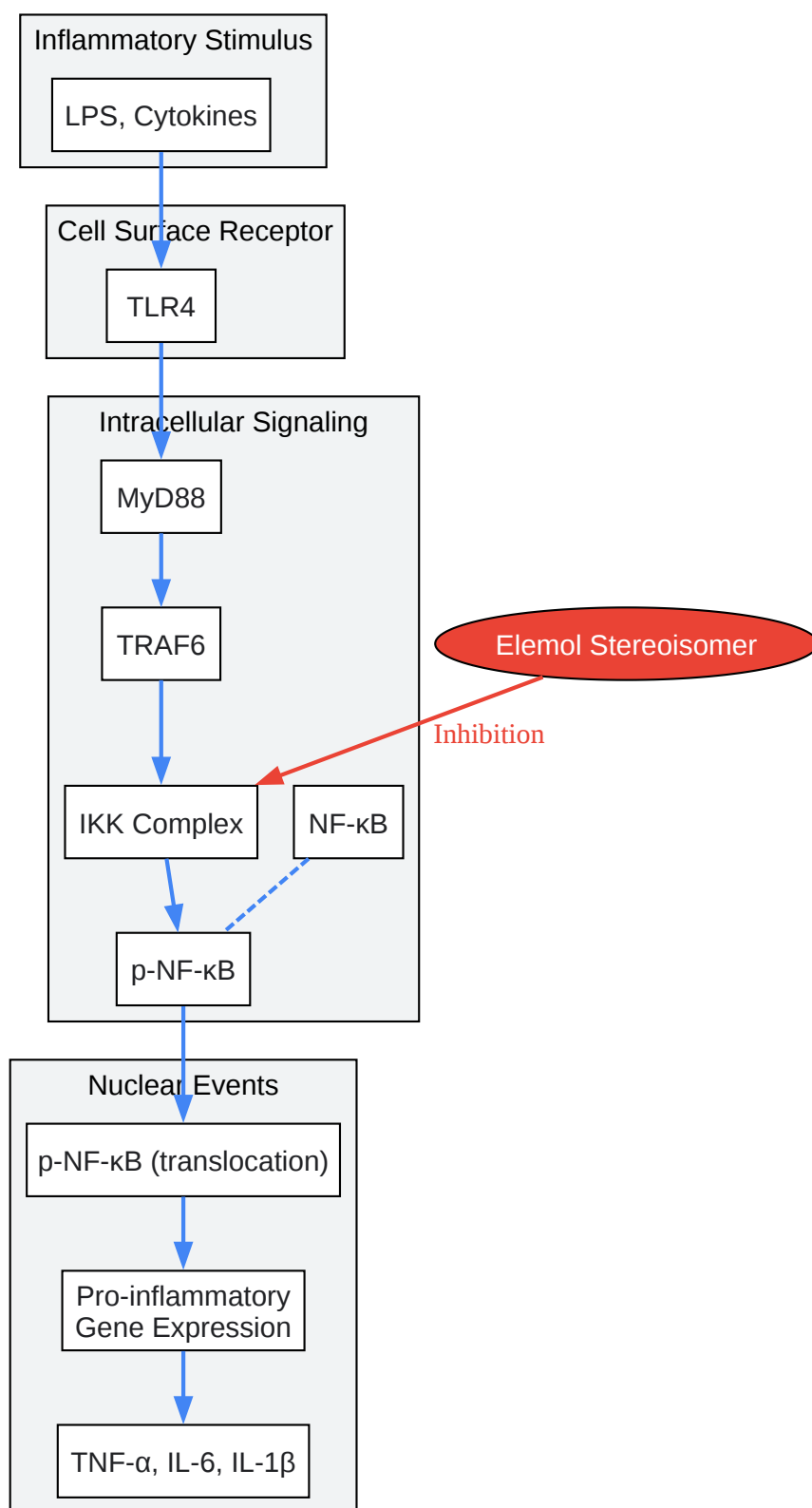
C6

C2

C1







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